

An In-Depth Technical Guide to Methyl 2-amino-3-methylhexanoate

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Compound of Interest

Compound Name: *Methyl 2-amino-3-methylhexanoate*

Cat. No.: *B13263580*

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Introduction: A Versatile Building Block

Methyl 2-amino-3-methylhexanoate is a non-proteinogenic amino acid derivative with significant potential in organic synthesis and as a chiral building block for novel peptides and other bioactive molecules. As the methyl ester of 2-amino-3-methylhexanoic acid (also known as β -methyl-L-norleucine), this compound offers a protected carboxylic acid functionality, making it a valuable intermediate in complex synthetic pathways. This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, and potential applications to support its use in research and development.

Physicochemical Properties: Understanding the Core Structure

The chemical and physical characteristics of **methyl 2-amino-3-methylhexanoate** are largely dictated by its molecular structure, which includes a primary amine, a methyl ester, and two chiral centers. These features influence its reactivity, solubility, and stereochemical properties.

Table 1: General and Physical Properties

Property	Value	Reference(s)
IUPAC Name	methyl 2-amino-3-methylhexanoate	N/A
Synonyms	β -Methyl-L-norleucine methyl ester	N/A
Molecular Formula	C ₈ H ₁₇ NO ₂	[1]
Molecular Weight	159.23 g/mol	[1]
Appearance	Colorless to pale yellow liquid or low melting solid (predicted)	[2]
Boiling Point	Not experimentally determined (predicted)	
Melting Point	Not experimentally determined	
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane. Low solubility in water.	[3]

Table 2: Stereochemistry

Property	Description	Reference(s)
Chiral Centers	Two chiral centers at C-2 and C-3	[4]
Stereoisomers	(2S,3S), (2R,3R), (2S,3R), (2R,3S)	[4]

Synthesis: Accessing the Molecule

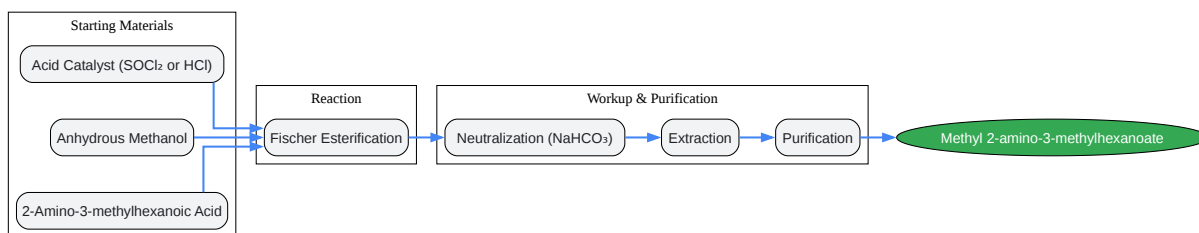
The most direct route to **methyl 2-amino-3-methylhexanoate** is through the esterification of its parent amino acid, 2-amino-3-methylhexanoic acid.

Fischer Esterification: A Classic Approach

Fischer-Speier esterification provides a reliable method for converting a carboxylic acid to its corresponding ester using an alcohol in the presence of a strong acid catalyst.

Experimental Protocol: Synthesis of **Methyl 2-amino-3-methylhexanoate**

- **Reaction Setup:** Suspend 2-amino-3-methylhexanoic acid (1.0 equivalent) in anhydrous methanol (10-20 mL per gram of amino acid) in a round-bottom flask equipped with a reflux condenser.
- **Catalyst Addition:** Carefully cool the suspension in an ice bath and slowly add thionyl chloride (1.2-1.5 equivalents) dropwise. Alternatively, dry hydrogen chloride gas can be bubbled through the solution until saturation.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and then gently reflux for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Workup and Isolation:** After the reaction is complete, remove the excess methanol under reduced pressure. The resulting residue is then dissolved in a suitable organic solvent, such as ethyl acetate, and washed with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude **methyl 2-amino-3-methylhexanoate**. For higher purity, the product can be further purified by column chromatography on silica gel or by distillation.



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Caption: Workflow for the synthesis of **methyl 2-amino-3-methylhexanoate**.

Spectroscopic Analysis: Confirming the Structure

Structural confirmation of **methyl 2-amino-3-methylhexanoate** relies on a combination of spectroscopic techniques. The following data are predicted based on the known structure and spectral data of analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 3: Predicted ¹H NMR Spectral Data

Proton	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
-OCH ₃	~3.7	s	-
H-2	~3.5	d	~4-6
H-3	~1.8-2.0	m	-
-CH ₂ -	~1.1-1.4	m	-
-CH ₃ (at C-3)	~0.9	d	~7
Terminal -CH ₃	~0.9	t	~7

Table 4: Predicted ¹³C NMR Spectral Data

Carbon	Chemical Shift (δ) ppm
C=O	~173-175
C-2	~57-59
-OCH ₃	~52-54
C-3	~35-37
C-4	~25-27
C-5	~20-22
C-6	~14
C-3 CH ₃	~15-17

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups present in the molecule.

Table 5: Predicted IR Absorption Peaks

Wavenumber (cm ⁻¹)	Functional Group
3300-3400	N-H stretch (primary amine)
2850-2960	C-H stretch (aliphatic)
~1740	C=O stretch (ester)
~1200	C-O stretch (ester)

Mass Spectrometry (MS)

Mass spectrometry provides crucial information on the molecular weight and fragmentation pattern.

Table 6: Predicted Mass Spectrometry Data

m/z	Interpretation
159	[M] ⁺ (Molecular ion)
100	[M - COOCH ₃] ⁺
86	[M - CH(NH ₂)COOCH ₃] ⁺

Chromatographic Analysis: Purity and Separation

Chromatographic methods are indispensable for assessing the purity and for the separation of stereoisomers of **methyl 2-amino-3-methylhexanoate**.

Gas Chromatography-Mass Spectrometry (GC-MS)

For volatile compounds, GC-MS is a powerful analytical tool. To enhance volatility and improve peak shape, derivatization of the amino group is often necessary.

Experimental Protocol: GC-MS Analysis (with Derivatization)

- Derivatization: The amino group of **methyl 2-amino-3-methylhexanoate** can be derivatized using reagents such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) or N-methyl-N-(tert-

butyldimethylsilyl)trifluoroacetamide (MTBSTFA) in a suitable solvent like acetonitrile. The reaction mixture is typically heated to ensure complete conversion.

- GC Conditions:
 - Column: A non-polar capillary column, such as an HP-5MS, is suitable for separation.
 - Injector Temperature: Typically set around 250 °C.
 - Oven Program: A temperature gradient is employed, starting at a lower temperature (e.g., 80 °C) and ramping up to a higher temperature (e.g., 280 °C) to elute all components.
 - Carrier Gas: Helium is the most commonly used carrier gas.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) ionization is standard.
 - Mass Range: A scan range of approximately 50-500 amu is generally sufficient.

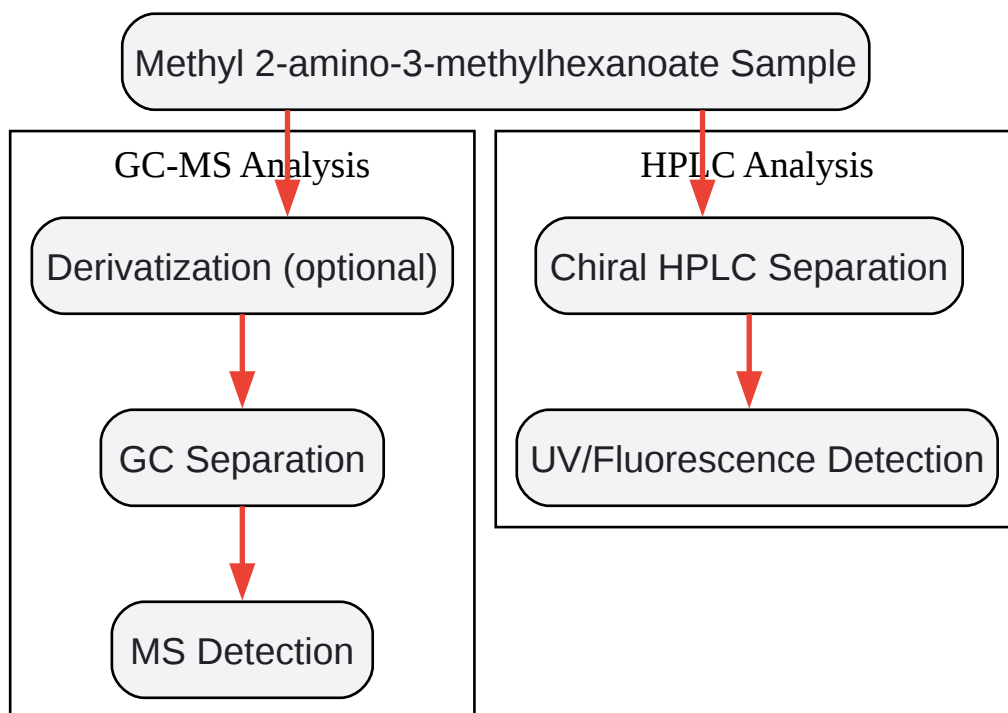
High-Performance Liquid Chromatography (HPLC)

HPLC is the method of choice for analyzing non-volatile compounds and for performing chiral separations.

Experimental Protocol: Chiral HPLC Analysis

- Column: A chiral stationary phase (CSP) is required for the separation of enantiomers. Ligand-exchange and macrocyclic glycopeptide-based columns are often effective for this class of compounds.^[5]
- Mobile Phase: The mobile phase typically consists of a mixture of an organic modifier (e.g., methanol or acetonitrile) and an aqueous buffer. The specific composition and pH will need to be optimized for the chosen column.^[5]
- Detection: UV detection at a low wavelength (around 210 nm) is a common method. For higher sensitivity, fluorescence detection can be employed after derivatization with a fluorogenic reagent.

- Sample Preparation: The sample should be dissolved in the mobile phase and filtered through a 0.45 μm filter prior to injection to protect the column.



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Sources

- [1. 2-Amino-3-methylhexanoic acid | C₇H₁₅NO₂ | CID 521918 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)

- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyl 2-amino-3-methylhexanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13263580/docs#an-in-depth-technical-guide-to-methyl-2-amino-3-methylhexanoate\]](https://www.benchchem.com/product/b13263580/docs#an-in-depth-technical-guide-to-methyl-2-amino-3-methylhexanoate)

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